

physical properties of 3,3-Dimethylcyclohexyl methyl ketone

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Compound of Interest

Compound Name: 3,3-Dimethylcyclohexyl methyl ketone

Cat. No.: B1205454

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An In-depth Technical Guide on the Physical Properties of **3,3-Dimethylcyclohexyl methyl ketone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3,3-Dimethylcyclohexyl methyl ketone**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring detailed knowledge of this compound.

Compound Identification

- IUPAC Name: 1-(3,3-dimethylcyclohexyl)ethanone[1]
- Synonyms: **3,3-Dimethylcyclohexyl methyl ketone**, Herbac[1][2]
- CAS Number: 25304-14-7[1][2][3][4][5]
- Molecular Formula: C₁₀H₁₈O[1][2][3][4]
- Molecular Weight: 154.25 g/mol [1][3][4]

Summary of Physical Properties

The quantitative physical data for **3,3-Dimethylcyclohexyl methyl ketone** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units
Molecular Weight	154.25	g/mol [1][3][4]
Appearance	Colorless liquid	-[1][4]
Boiling Point	202.8	°C at 760 mmHg[1][4]
Density	0.875	g/cm ³ [1][4]
Refractive Index	1.437	-[1][4]
Flash Point	82	°C[4]
Vapor Pressure	0.287	mmHg at 25°C[4]

Experimental Protocols

Detailed experimental protocols for the determination of key physical properties of liquid ketones like **3,3-Dimethylcyclohexyl methyl ketone** are outlined below. These are generalized standard procedures.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for determining the boiling point of a small amount of liquid is the capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Heat source (Bunsen burner or heating mantle)

Procedure:

- A small quantity of the **3,3-Dimethylcyclohexyl methyl ketone** is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
- The fusion tube is attached to a thermometer, ensuring the bulb of the thermometer and the fusion tube are at the same level.
- The entire assembly is clamped and immersed in a Thiele tube or an oil bath.
- The apparatus is heated slowly and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. The density of a liquid can be accurately determined using a pycnometer or a specific gravity bottle.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance

- Constant temperature water bath
- Thermometer

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately determined using an analytical balance (m_1).
- The pycnometer is then filled with distilled water of a known density at a specific temperature and weighed again (m_2). The temperature of the water should be recorded.
- The pycnometer is emptied, dried, and then filled with **3,3-Dimethylcyclohexyl methyl ketone**. Care is taken to ensure no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature water bath to bring the liquid to the desired temperature.
- The pycnometer is then weighed to determine the mass of the ketone (m_3).
- The volume of the pycnometer is calculated from the mass of the water and its known density at that temperature.
- The density of the **3,3-Dimethylcyclohexyl methyl ketone** is then calculated by dividing the mass of the ketone by the volume of the pycnometer.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and can be used to identify a pure compound or determine the composition of a mixture.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

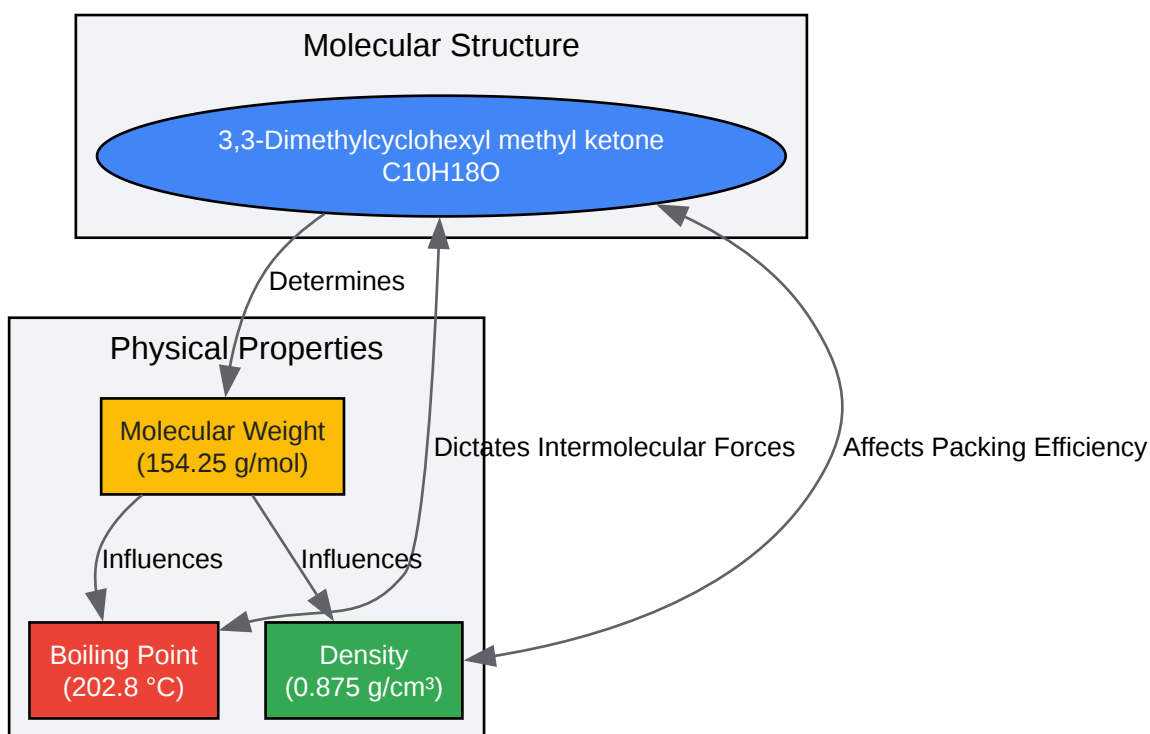
- Dropper
- Soft tissue paper

Procedure:

- The prisms of the Abbe refractometer are cleaned with a soft tissue and a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
- A few drops of **3,3-Dimethylcyclohexyl methyl ketone** are placed on the surface of the lower prism using a clean dropper.
- The two prisms are closed and clamped together.
- Water from a constant temperature bath is circulated through the jackets of the prisms to maintain a constant temperature, typically 20°C.
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The coarse and fine adjustment knobs are used to bring the boundary line between the light and dark fields into the field of view and make it sharp.
- The adjustment knob is turned until the boundary line is centered on the crosshairs.
- The refractive index is then read directly from the instrument's scale.

Visualization of Structural-Property Relationships

The following diagram illustrates the logical relationship between the molecular structure of **3,3-Dimethylcyclohexyl methyl ketone** and its key physical properties.



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